

# Tifurac: A Technical Overview of its Molecular Properties and Anti-inflammatory Mechanism

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tifurac

Cat. No.: B1619733

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular characteristics and pharmacological profile of **Tifurac**, a non-steroidal anti-inflammatory drug (NSAID). The document details its chemical properties, mechanism of action, and relevant experimental methodologies for its evaluation.

## Core Molecular and Chemical Properties

**Tifurac**, specifically its sodium salt form, **Tifurac** sodium anhydrous, is a derivative of benzofuran acetic acid. It is recognized for its analgesic, anti-inflammatory, and antipyretic properties.

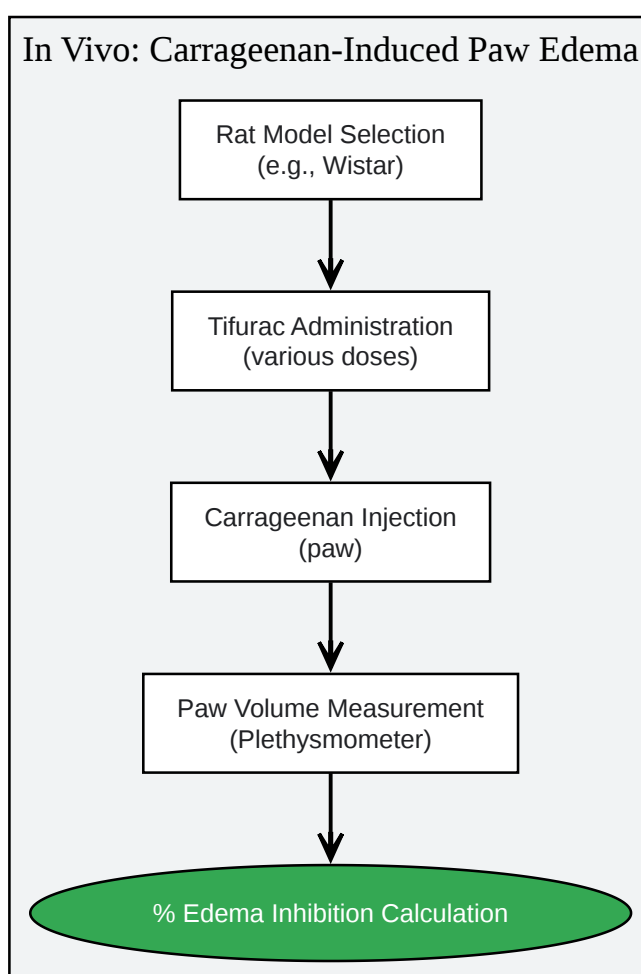
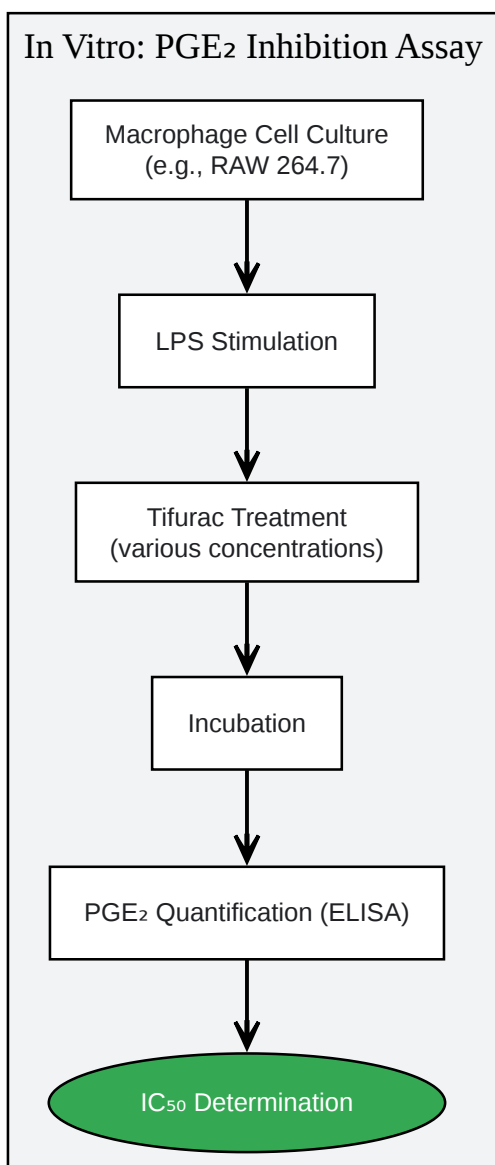
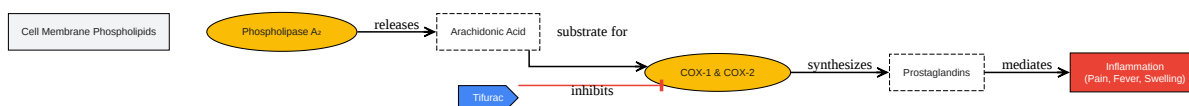
Property	Value
Molecular Formula	C <sub>18</sub> H <sub>13</sub> NaO <sub>4</sub> S
Molecular Weight	348.35 g/mol

## Mechanism of Action: Inhibition of Prostaglandin Synthesis

As a non-steroidal anti-inflammatory drug, the primary mechanism of action for **Tifurac** is the inhibition of the cyclooxygenase (COX) enzymes, COX-1 and COX-2. These enzymes are

critical in the inflammatory cascade as they catalyze the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.

The inhibition of COX enzymes by **Tifurac** leads to a reduction in the production of prostaglandins, thereby mitigating the inflammatory response. The generalized signaling pathway is depicted below.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Tifurac: A Technical Overview of its Molecular Properties and Anti-inflammatory Mechanism]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1619733#tifurac-molecular-weight-and-formula>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)